

potential energy surface of the $\text{Li}^+ + \text{H}_2$ system

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An In-depth Technical Guide to the Potential Energy Surface of the $\text{Li}^+ + \text{H}_2$ System

Introduction

The interaction between an alkali ion and a hydrogen molecule represents one of the simplest ion-molecule systems, making it a fundamental prototype for studying intermolecular forces, reaction dynamics, and energy transfer processes. The $\text{Li}^+ + \text{H}_2$ system, in particular, has been the subject of extensive theoretical and experimental investigation due to its relative simplicity and relevance in various chemical environments, including astrophysics.^{[1][2]} Understanding the primordial chemistry of lithium is crucial for models of the early universe.^[2]

A Potential Energy Surface (PES) provides a theoretical framework for understanding these interactions, mapping the potential energy of the system for all possible geometric arrangements of the constituent atoms. An accurate PES is paramount for simulating the system's dynamics, predicting spectroscopic properties, and interpreting experimental results like scattering cross-sections.^{[1][3]} This technical guide provides a comprehensive overview of the ground electronic state PES of the $\text{Li}^+ + \text{H}_2$ system, detailing the computational methodologies used for its determination, summarizing its key topographical features, and outlining the experimental techniques for its validation.

Theoretical and Computational Methodologies

The generation of an accurate PES for the $\text{Li}^+ + \text{H}_2$ system is a multi-step process that begins with high-level ab initio quantum chemistry calculations, followed by the fitting of these calculated energy points to a continuous analytical function.

Ab Initio Energy Calculations

The foundation of any PES is a large set of highly accurate energy points for various configurations of the triatomic system. For the $\text{Li}^+ + \text{H}_2$ system, methods that account for electron correlation are essential.

- **Methodology:** The most common high-level ab initio methods employed are Multi-Reference Configuration Interaction (MRCI) and Complete Active Space Self-Consistent Field (CASSCF).^{[3][4][5]} The process typically involves:
 - **CASSCF Calculation:** This step is performed to obtain a good set of molecular orbitals by distributing the valence electrons among a set of "active" orbitals. For LiH_2^+ , this often involves including all four electrons in the active space.^[4]
 - **MRCI Calculation:** Following the CASSCF, an MRCI calculation is performed. This method builds upon the CASSCF reference wave function to include a more extensive treatment of electron correlation, capturing the fine details of the interaction energy.^{[4][6][7]} Explicitly correlated methods, such as ic-MRCI-F12, have been used to achieve faster convergence with respect to the basis set size.^[4]
- **Basis Sets:** Large, flexible basis sets are crucial for accurately describing the electron distribution and polarization effects. For the H atom, augmented correlation-consistent basis sets like aug-cc-pVQZ are common.^[7] For the Li atom, basis sets that can handle core-valence correlation, such as cc-pwCVQZ, are often employed.^[7]

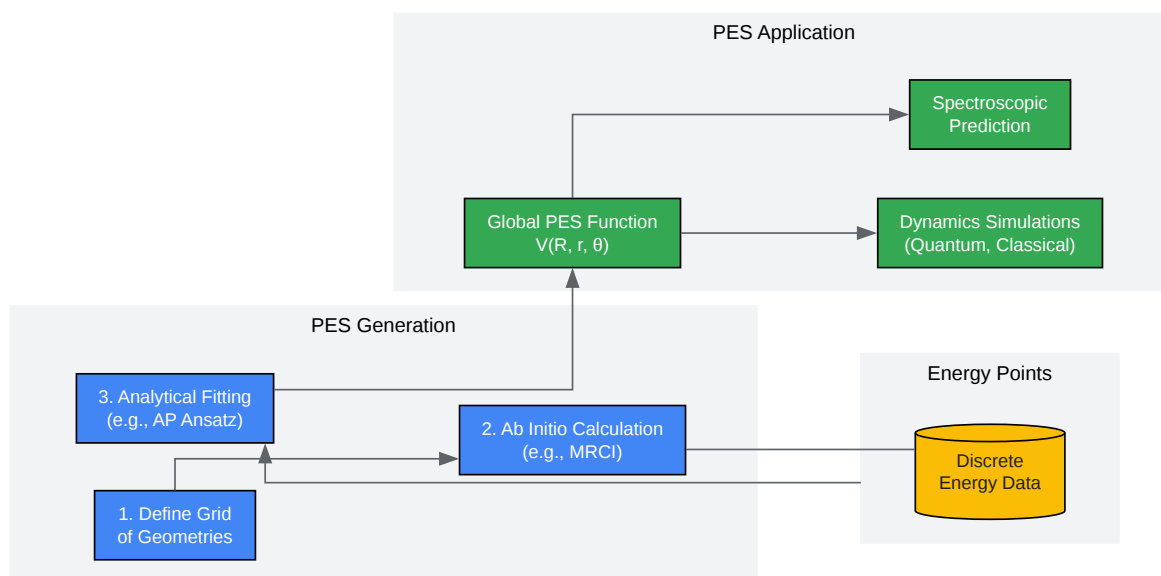
Analytical Representation of the PES

A discrete set of energy points is not practical for dynamics calculations. Therefore, these points are fitted to an analytical function that provides the energy and its derivatives for any given geometry.

- **Methodology:** Several analytical forms have been used for the $\text{Li}^+ + \text{H}_2$ system.
 - **Many-Body Expansion:** This approach partitions the total interaction energy into one-body, two-body, and three-body terms. The two-body terms (for Li^+-H , $\text{H}-\text{H}$) are often described by highly accurate functions, while the three-body term captures the non-additive part of the interaction.^[4]

- Aguado–Paniagua (AP) Ansatz: This is a global fitting function that has been successfully applied to many triatomic systems. It is particularly effective at describing the long-range interaction forces, which are important in ionic systems like $\text{Li}^+ + \text{H}_2$.^{[2][5]}
- Neural Networks: More recently, machine learning approaches like neural networks have been used to fit PESs, offering high flexibility and accuracy.^[7]

The workflow for generating and utilizing a PES is visualized below.



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Caption: Computational workflow for creating and applying a potential energy surface (PES).

Key Features of the $\text{Li}^+ + \text{H}_2$ Potential Energy Surface

The ground electronic state PES of the $\text{Li}^+ + \text{H}_2$ system is characterized by a weak, anisotropic interaction dominated by the induction force between the Li^+ charge and the polarizable H_2 molecule.

Equilibrium Geometry and Energetics

The global minimum on the PES corresponds to a T-shaped (C_{2v} symmetry) geometry, where the Li^+ ion approaches the midpoint of the H-H bond.^{[1][8]} This is the most energetically favorable configuration. The interaction is relatively weak, forming a van der Waals complex. There are no significant energy barriers for the association of Li^+ and H_2 .^[4] The surface shows a smooth, downhill path to the products for the exoergic $\text{LiH}^+ + \text{H} \rightarrow \text{Li}^+ + \text{H}_2$ reaction.^{[2][5]}

The table below summarizes key quantitative data for the LiH_2^+ complex from various theoretical studies.

Parameter	Martinazzo et al. (2003) ^{[2][5]}	Searles & von Nagy-Felsobuki (1991) ^[1]	Thompson et al. (2006) (Expt.) ^[8]
Method	MRCI / AP Fit	CI-SD / Pade Fit	Infrared Spectroscopy
Equilibrium Geometry	C_{2v} (T-shaped)	C_{2v} (T-shaped)	C_{2v} (T-shaped)
$R(\text{Li}^+ - \text{H}_2 \text{ midpoint})$	2.045 Å	~1.96 Å	-
$r(\text{H-H})$	0.746 Å	~0.75 Å	-
Well Depth (D_e)	0.286 eV (2307 cm^{-1})	20-25 kJ/mol (1672-2090 cm^{-1})	-
H-H Stretch Freq. Shift	-	-	-108 cm^{-1} (from free H_2)

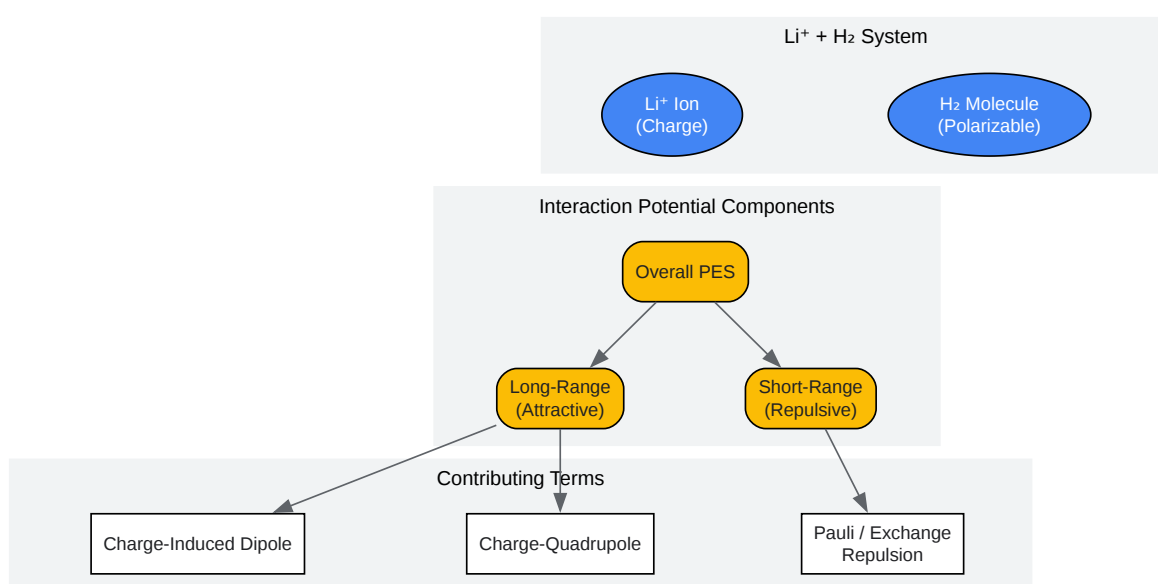
Note: Energy units have been standardized for comparison where possible.

Anisotropy and Long-Range Interactions

The interaction potential is highly anisotropic, meaning it depends strongly on the angle between the Li^+ ion and the H-H bond axis. The C_{2v} (T-shaped) approach is most attractive,

while the $C_{\infty v}$ (collinear) approach is less so. This anisotropy is critical for understanding rotationally inelastic scattering processes.[1] The long-range part of the potential is dominated by the charge-induced dipole and charge-quadrupole interactions, which are correctly described by the analytical fitting functions.[5]

The fundamental components of the interaction are illustrated in the diagram below.



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Caption: Key components contributing to the $\text{Li}^+ + \text{H}_2$ interaction potential.

Experimental Probes of the Potential Energy Surface

While the PES is a theoretical construct, its features can be validated and refined by experimental measurements.

- **Infrared Spectroscopy of the $\text{Li}^+\text{-H}_2$ Complex:** This is a direct probe of the potential well. By forming the LiH_2^+ complex in a supersonic jet expansion and measuring its rovibrational spectrum, researchers can determine molecular parameters and vibrational frequencies.^[8] For instance, the observed redshift of the H-H stretching frequency upon complexation provides a direct measure of the strength of the interaction and the perturbation of the H_2 bond by the Li^+ ion. The rotational substructure of the spectrum confirms the T-shaped equilibrium geometry of the complex.^[8]
 - **Protocol:** The $\text{Li}^+\text{-H}_2$ complexes are typically generated by laser ablation of a lithium target in a pulsed supersonic expansion of H_2 gas. The cooled complexes are then interrogated by a tunable infrared laser. Absorption of a photon is detected by monitoring the fragmentation of the complex, a technique known as photodissociation spectroscopy.
- **Ion-Molecule Scattering Experiments:** By crossing a beam of Li^+ ions with a beam of H_2 molecules and measuring the angular and energy distribution of the scattered products, one can probe the anisotropic nature of the PES at different energies. These experiments provide differential and integral cross-sections for elastic, inelastic (rotational/vibrational excitation), and reactive scattering, which can be directly compared with the results of dynamics calculations performed on the theoretical PES.^[1]

Dynamics and Reactivity

The accurately computed PES for the $\text{Li}^+ + \text{H}_2$ system serves as the foundation for theoretical studies of reaction dynamics. Both quasi-classical trajectory (QCT) and time-dependent quantum wave packet methods have been used to investigate the astrophysically relevant $\text{LiH}^+ + \text{H} \rightarrow \text{Li}^+ + \text{H}_2$ reaction.^{[4][7][9]} These studies reveal detailed information about reaction mechanisms, cross-sections, and rate constants. For this barrierless, exoergic reaction, studies have found that at low collision energies, an insertion mechanism is dominant, while at higher energies, a direct abstraction mechanism takes over.^{[7][9]}

Conclusion

The potential energy surface of the $\text{Li}^+ + \text{H}_2$ system is a well-characterized example of a fundamental ion-molecule interaction. Through a combination of high-level ab initio calculations and sophisticated analytical fitting procedures, a detailed and accurate picture of the ground-state PES has been developed. It is defined by a shallow well corresponding to a T-shaped van

der Waals complex, with a highly anisotropic potential dominated by long-range induction forces. Experimental techniques, particularly infrared spectroscopy of the complex and molecular scattering experiments, have provided crucial validation for the theoretical models. This synergy between theory and experiment makes the $\text{Li}^+ + \text{H}_2$ system a benchmark case for understanding and modeling the forces that govern ion-molecule interactions.

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